

Application Notes and Protocols for Intravitreal Injection of Bevasiranib in Animal Models

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Compound of Interest

Compound Name: *Bevasiranib*

Cat. No.: *B15582105*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and quantitative data for the intravitreal (IVT) administration of **Bevasiranib** in animal models, primarily focusing on rabbits, with additional considerations for non-human primates. **Bevasiranib** is a small interfering RNA (siRNA) designed to silence the expression of vascular endothelial growth factor A (VEGF-A), a key mediator of angiogenesis, making it a therapeutic candidate for neovascular diseases of the eye.^{[1][2][3]}

Data Presentation

The following tables summarize quantitative data from preclinical studies of intravitreal **Bevasiranib**.

Table 1: **Bevasiranib** Dosages and Formulations in Rabbit Models

Parameter	Details	Reference
Animal Model	Dutch-Belted Rabbits	[1][4][5]
Body Weight	1.9 to 2.9 kg	[1]
Dosages	0.5 mg/eye or 2.0 mg/eye	[1][4][5]
Formulation	3H-bevasiranib in Balanced Salt Solution (BSS) or Bevasiranib (40 mg/ml) in 5% Dextrose in Water (D5W)	[1]
Injection Volume	Not explicitly stated, but prepared in 1 ml tuberculin syringes	[1]

Table 2: Ocular Biodistribution of 3H-**Bevasiranib** in Rabbits Following a Single Intravitreal Injection

Tissue	Key Findings	Reference
Vitreous	Highest initial concentrations, steadily decreasing over 7 days.	[1][4][5]
Retina	Highest concentration of radioactivity among the dissected tissues, with levels peaking between 24 and 72 hours post-injection.	[1][4][5]
Iris	Bevasiranib detected.	[1][4][5]
Retinal Pigment Epithelium (RPE)	Bevasiranib detected.	[1][4][5]
Sclera (+Choroid)	Bevasiranib detected.	[1][4][5]

Table 3: Efficacy of **Bevasiranib** in a Laser-Induced Choroidal Neovascularization (CNV) Monkey Model

Parameter	Details	Reference
Animal Model	Cynomolgus Monkeys	[6]
Dosages	70 µg, 150 µg, or 350 µg per eye	[6]
Efficacy Endpoint	Reduction in CNV area and vascular leakage assessed by fluorescein angiography.	[6]
Results	Significant inhibition of neovascular area growth (>50% reduction compared to control) and dose-dependent reduction in vascular leakage.	[6]

Experimental Protocols

Protocol 1: Intravitreal Injection of **Bevasiranib** in Dutch-Belted Rabbits

This protocol is based on studies investigating the ocular biodistribution of **Bevasiranib**.[\[1\]](#)[\[4\]](#)[\[5\]](#)

1. Materials and Reagents:

- **Bevasiranib** solution (e.g., 40 mg/ml in 5% Dextrose in Water)[\[1\]](#)
- Sterile 0.2 µm syringe filter[\[1\]](#)
- 1 ml tuberculin syringes with 30-gauge needles[\[1\]](#)
- Anesthetic cocktail (e.g., Ketamine/Xylazine)[\[1\]](#)
- Mydriatic drops (e.g., 1% Tropicamide or 1% Mydriacyl)[\[1\]](#)

- Topical analgesic (e.g., 0.5% Proparacaine)[1]
- Povidone-iodine solution (5% and 10%)[7]
- Eyelid speculum[8]
- Conjunctival forceps[8]
- Cotton swabs[7]

2. Animal Preparation:

- Anesthetize the rabbit using an appropriate protocol (e.g., intramuscular injection of a ketamine/xylazine cocktail at 0.5 ml/kg).[1]
- Dilate the pupils of both eyes by instilling 2-3 drops of a mydriatic agent.[1]
- Apply a topical analgesic to the ocular surface.[1]
- Prepare the periocular area by applying 10% povidone-iodine to the skin, followed by one drop of 5% povidone-iodine on the conjunctiva.[7]
- Insert an eyelid speculum to ensure adequate exposure of the globe.[8]

3. **Bevasiranib** Preparation:

- Dissolve **Bevasiranib** in the appropriate vehicle (e.g., 5% Dextrose in Water) to the desired concentration.[1]
- Filter the solution through a 0.2 µm syringe filter to ensure sterility.[1]
- Load the sterile **Bevasiranib** solution into 1 ml tuberculin syringes fitted with 30-gauge needles.[1]
- Store the prepared syringes at 4°C until administration.[1]

4. Intravitreal Injection Procedure:

- Gently stabilize the globe with conjunctival forceps.[8]

- Insert the 30-gauge needle perpendicularly into the vitreous cavity, 1 mm posterior to the surgical limbus in the superotemporal quadrant.[\[7\]](#) The pars plana is the optimal injection site.[\[9\]](#)
- Slowly inject the desired volume of **Bevasiranib** solution.
- Immediately after withdrawing the needle, apply a sterile cotton swab to the injection site and apply gentle pressure for at least 30 seconds to minimize reflux.[\[7\]](#)

5. Post-Procedure Monitoring and Analysis:

- Monitor the animals for any signs of ocular inflammation or adverse reactions.
- For biodistribution studies, euthanize subgroups of animals at predetermined time points (e.g., up to 7 days post-injection).[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Enucleate the eyes and either collect them whole or dissect them into individual ocular tissues (e.g., vitreous, retina, RPE, choroid, sclera, iris, ciliary body, lens, aqueous humor).[\[1\]](#)[\[6\]](#)
- Analyze the tissue samples for **Bevasiranib** concentration using appropriate methods such as liquid scintillation counting for radiolabeled compounds or a validated Locked Nucleic Acid (LNA) based noncompetitive hybridization-ligation enzyme-linked immunosorbent assay (ELISA) for intact **Bevasiranib**.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Protocol 2: General Considerations for Intravitreal Injection in Non-Human Primates (e.g., Cynomolgus or Marmoset Monkeys)

This protocol provides a general framework, as specific details for **Bevasiranib** are less documented than for rabbits. The ocular anatomy of cynomolgus monkeys is very similar to that of humans.[\[10\]](#)[\[11\]](#)

1. Animal Preparation and Anesthesia:

- Anesthetize the monkey using an appropriate and approved protocol (e.g., intramuscular ketamine and medetomidine).[\[12\]](#)

- Induce mydriasis with 1% tropicamide eye drops.[12]
- Instill an antiseptic solution (e.g., 5% povidone-iodine) in the injection area.[12]
- Apply a local ophthalmic anesthetic and insert a lid speculum.[12]

2. Injection Procedure:

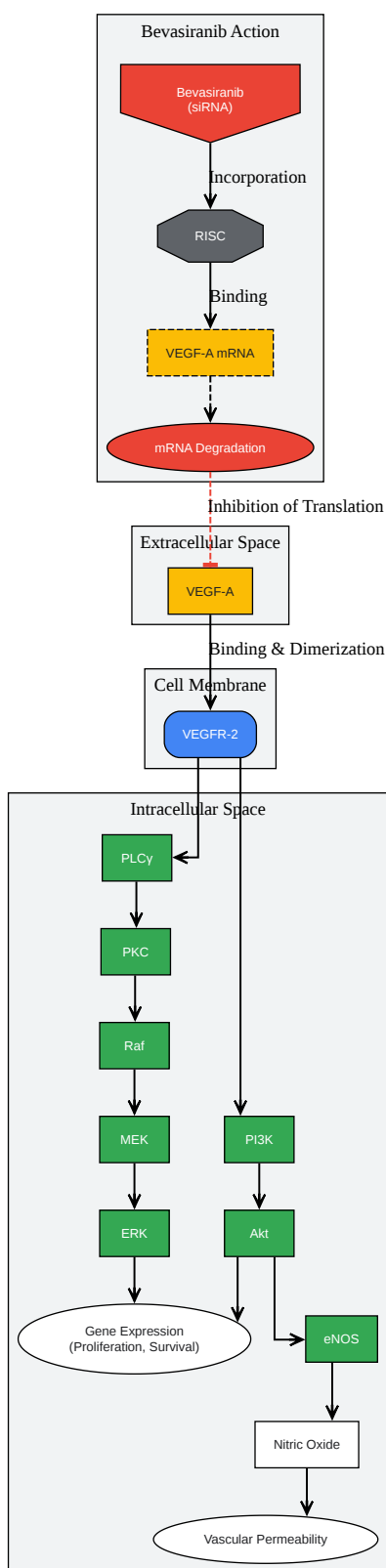
- The procedure should be performed under a surgical microscope.[12]
- Measure and mark the injection site on the conjunctiva, typically 1.5 to 3 mm posterior to the corneal limbus.[12][13]
- Using a 30-gauge needle, perform the intravitreal injection of the desired volume (e.g., 40-100 μL).[13] The recommended maximum volume for IVT injections in cynomolgus monkeys is 100 $\mu\text{L}/\text{eye}$. [14]
- Monitor for any reflux from the injection site.[12]

3. Post-Procedure Monitoring:

- Closely monitor the animals for up to two weeks for any signs of adverse effects.[13]
- Conduct regular ophthalmic examinations, including measurements of intraocular pressure (IOP), slit-lamp examinations, and funduscopy.[12] Electroretinography (ERG) can also be used to assess retinal function.[12]

Visualizations

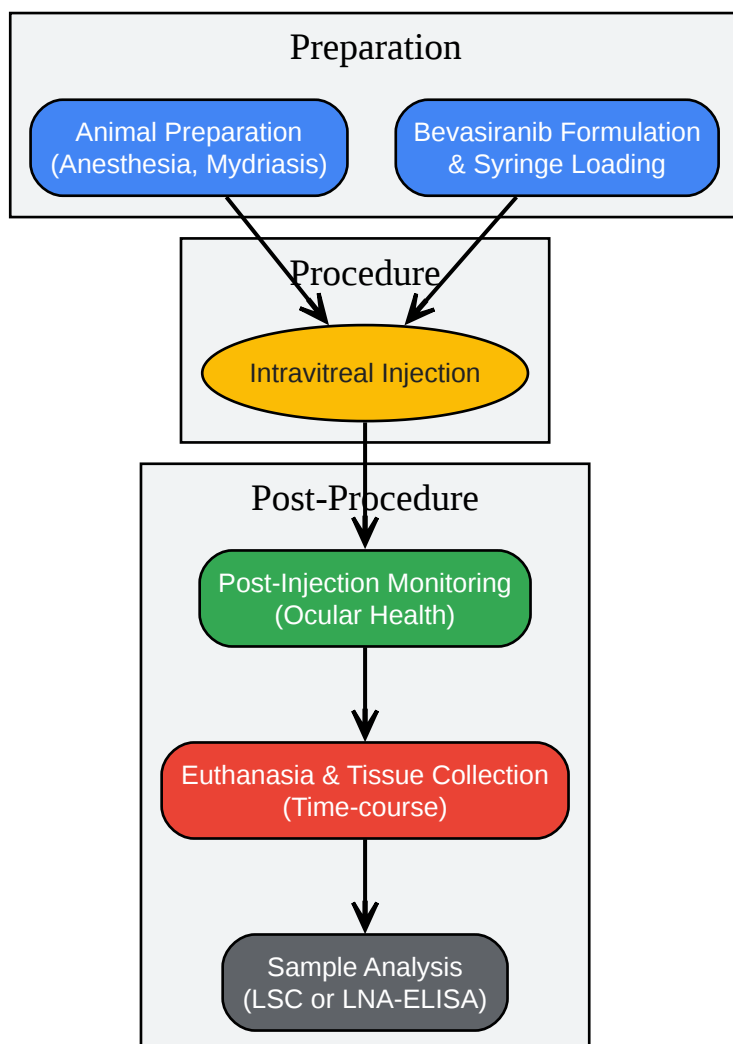
Signaling Pathway



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Caption: **Bevasiranib**-mediated inhibition of the VEGF signaling pathway.

Experimental Workflow



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Caption: Workflow for intravitreal injection of **Bevasiranib** in animal models.

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